

Potential Research Applications of Lactamide: A Technical Guide

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Compound of Interest

Compound Name: *Lactamide*

Cat. No.: *B1674226*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The field of research on **Lactamide** (2-hydroxypropanamide) is currently emerging. While its chemical properties and synthesis are well-documented, comprehensive studies on its biological activities and specific applications are limited. This guide summarizes the existing knowledge and highlights potential avenues for future investigation.

Core Compound Properties

Lactamide, the amide derivative of lactic acid, is a white crystalline solid with the following properties:

Property	Value	Reference
IUPAC Name	2-hydroxypropanamide	[1][2]
Synonyms	2-Hydroxypropionamide, Lactic acid amide	[1][2]
Molecular Formula	C ₃ H ₇ NO ₂	[1][2][3]
Molar Mass	89.09 g/mol	[1][3]
Melting Point	73-76 °C	[2][3]
CAS Number	2043-43-8 (racemic), 598-81-2 ((R)-enantiomer), 89673-71-2 ((S)-enantiomer)	[2]

Synthesis of Lactamide

Lactamide can be synthesized through various methods, including the ammonolysis of lactate esters and the catalytic hydration of lactonitrile.[3] A common laboratory-scale preparation involves the reaction of ethyl lactate with ammonia.

Experimental Protocol: Ammonolysis of Ethyl Lactate

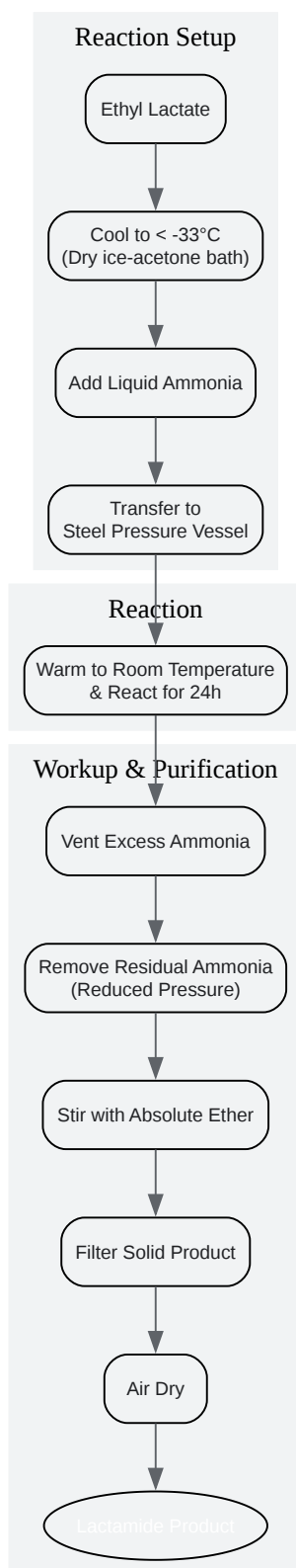
This protocol is adapted from established organic synthesis procedures.

Materials:

- Ethyl lactate
- Liquid ammonia
- Absolute ether
- Dry ice-acetone bath
- Steel pressure apparatus

Procedure:

- Cool a suitable Pyrex container holding ethyl lactate in a dry ice-acetone bath to below -33°C .
- Carefully add liquid ammonia to the cooled ethyl lactate.
- Place the mixture into a steel pressure apparatus and allow it to warm to room temperature.
- Let the reaction proceed for 24 hours.
- Slowly vent the excess ammonia from the pressure apparatus.
- Remove the last traces of ammonia under reduced pressure.
- Stir the reaction product with absolute ether to dissolve any unreacted ethyl lactate and ethanol.
- Filter the solid residue, wash with ether, and air-dry to obtain **Lactamide**.



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Caption: Synthesis workflow for **Lactamide** via ammonolysis of ethyl lactate.

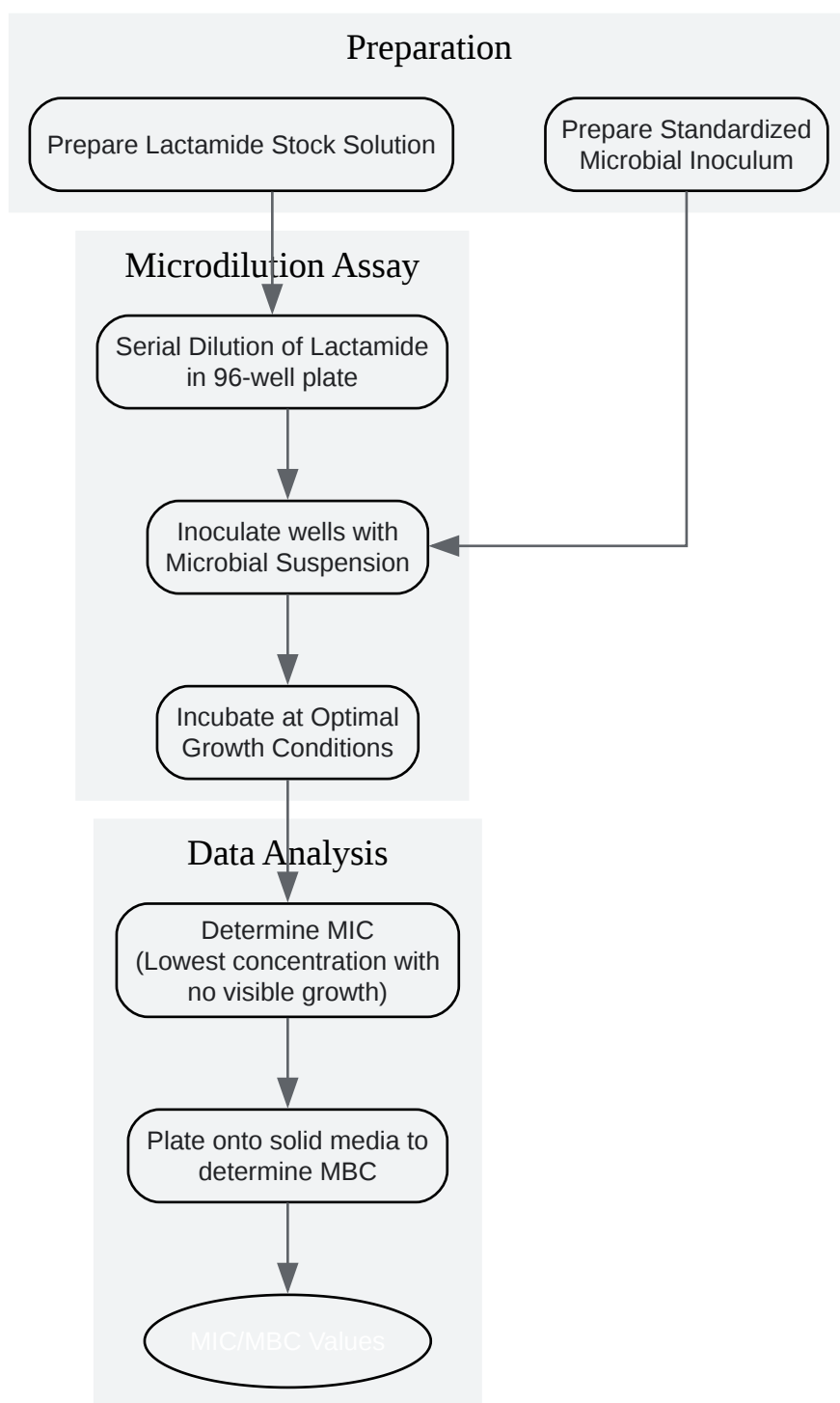
Potential Research Applications

The structural similarity of **Lactamide** to lactic acid, a key metabolic intermediate, and its chemical nature as a hydroxyl amide, suggest several areas for research exploration.

Antimicrobial Properties

There are indications that **Lactamide** may possess antimicrobial effects, which could make it a candidate for use in pharmaceutical formulations.[3] However, there is a significant lack of quantitative data in the public domain. Future research should focus on determining the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) of **Lactamide** against a broad spectrum of pathogenic bacteria and fungi.

Conceptual Experimental Workflow: Antimicrobial Susceptibility Testing



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Caption: Conceptual workflow for determining the antimicrobial activity of **Lactamide**.

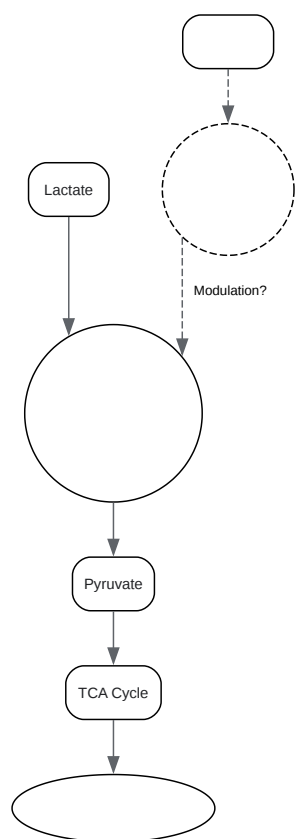
Biodegradable Polymers and Tissue Engineering

As a derivative of lactic acid, **Lactamide** is considered biocompatible and can serve as a building block for biodegradable polymers.^[4]^[5] These polymers could have applications in drug delivery systems and as scaffolds in tissue engineering.^[4] The presence of both hydroxyl and amide functional groups allows for various polymerization strategies. Research in this area would involve synthesizing and characterizing **Lactamide**-based polymers and evaluating their degradation profiles, mechanical properties, and cytocompatibility with relevant cell lines.

Metabolic Modulation

Given its structural relationship to lactate, (R)-(+)-**Lactamide** has been studied for its potential role in metabolic pathways, particularly those related to energy metabolism.^[5] It is hypothesized that **Lactamide** could interact with enzymes involved in lactate metabolism, potentially acting as a substrate or inhibitor.^[5] This opens up avenues for investigating its effects in conditions where energy metabolism is dysregulated, such as diabetes.^[5]

Conceptual Signaling Pathway: Potential Metabolic Influence of **Lactamide**

**Legend**

Solid lines indicate established metabolic pathways.

Dashed lines and nodes represent hypothetical interactions of Lactamide.

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Caption: Hypothetical interaction of **Lactamide** with lactate metabolic pathway.

Organic Synthesis

Lactamide is a versatile intermediate in organic synthesis.[4] Its chiral nature, particularly the (R)- and (S)-enantiomers, makes it a valuable starting material for the synthesis of other chiral compounds, which is crucial in drug development.[5] It can be used in the preparation of amino acids and lactones.[4]

Safety and Hazards

Lactamide is generally considered a low-hazard compound.[4] However, it may cause mild skin and eye irritation upon contact.[4] Standard laboratory safety precautions should be followed when handling this compound.

Conclusion

Lactamide presents itself as a molecule with untapped potential in various scientific domains. Its biocompatibility and relationship to a fundamental biological molecule, lactic acid, make it an attractive candidate for further research in pharmaceuticals, biomaterials, and metabolic studies. The current body of literature provides a solid foundation for its synthesis and basic properties, but a concerted research effort is needed to fully elucidate its biological activities and translate its potential into practical applications.

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